

A Comparative Guide to Benzimidazolone Yellow Pigments: P.Y. 194 in Focus

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 194*

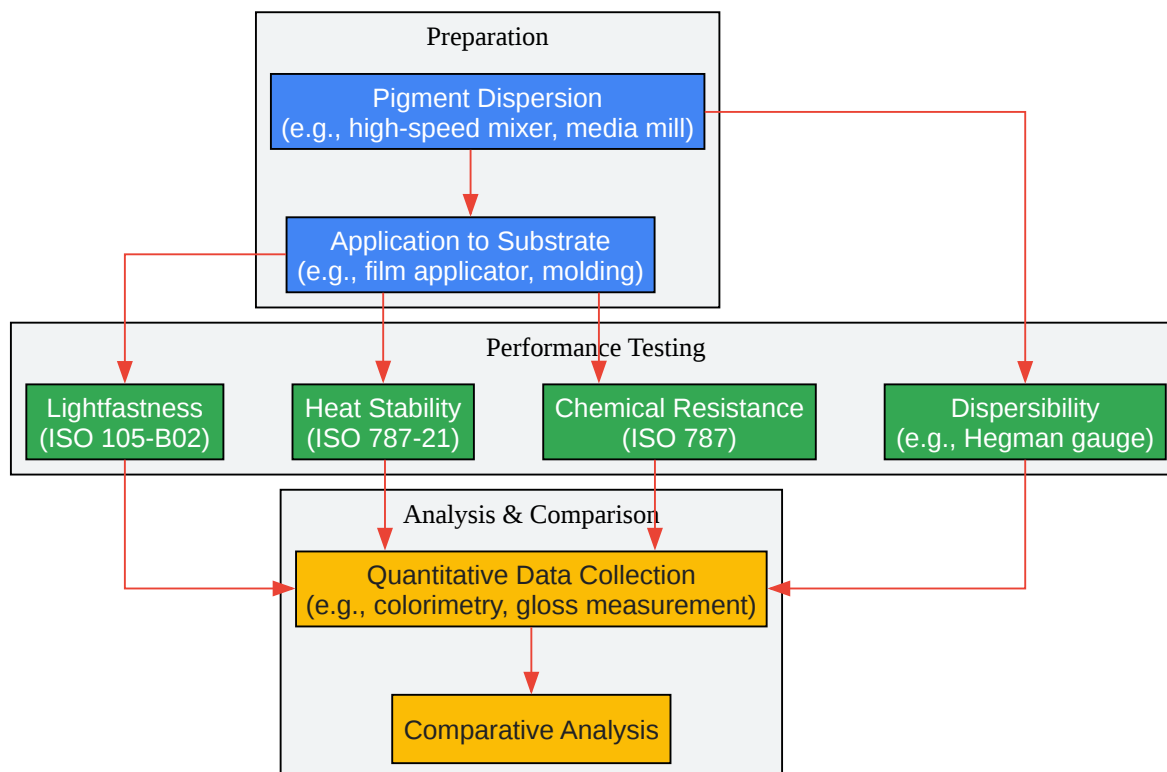
Cat. No.: *B1581403*

[Get Quote](#)

In the expansive world of organic pigments, the benzimidazolone class stands out for its exceptional performance characteristics, offering high stability and durability across a range of applications. This guide provides a detailed comparison of **Pigment Yellow 194** (P.Y. 194) against other prominent benzimidazolone yellows: Pigment Yellow 151 (P.Y. 151), Pigment Yellow 154 (P.Y. 154), and Pigment Yellow 175 (P.Y. 175). This objective analysis, supported by key performance data and standardized experimental protocols, is intended for researchers, scientists, and professionals in drug development and materials science to facilitate informed pigment selection.

General Chemical Structure

Benzimidazolone pigments share a common core chemical structure which imparts them with their characteristic high performance. The general structure is depicted below, highlighting the central benzimidazolone moiety. Variations in the substituent groups on this core structure give rise to the different properties observed across the pigment family.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Comparative Guide to Benzimidazolone Yellow Pigments: P.Y. 194 in Focus]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581403#pigment-yellow-194-vs-other-benzimidazolone-yellow-pigments\]](https://www.benchchem.com/product/b1581403#pigment-yellow-194-vs-other-benzimidazolone-yellow-pigments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com